

Functionalization techniques for 3-(4-Chloro-3-methoxyphenyl)-1H-indene

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Compound of Interest

Compound Name: 3-(4-Chloro-3-methoxyphenyl)-1H-indene

CAS No.: 120083-82-1

Cat. No.: B14287198

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Application Note: Functionalization Strategies for 3-(4-Chloro-3-methoxyphenyl)-1H-indene

Executive Summary & Strategic Analysis

3-(4-Chloro-3-methoxyphenyl)-1H-indene represents a privileged scaffold in medicinal chemistry, combining a lipophilic indene core with a functionalized aryl pendant.^[1] This structure is frequently encountered as an intermediate in the synthesis of estrogen receptor modulators (SERMs), kinase inhibitors, and metallocene ligand precursors.

From a synthetic functionalization perspective, this molecule offers three distinct zones of reactivity (Orthogonal Reactivity Zones):

- The Indene C2=C3 Double Bond: Highly reactive toward electrophilic addition, hydrometallation, and asymmetric hydrogenation.
- The C1-Methylene Position: Acidic protons (

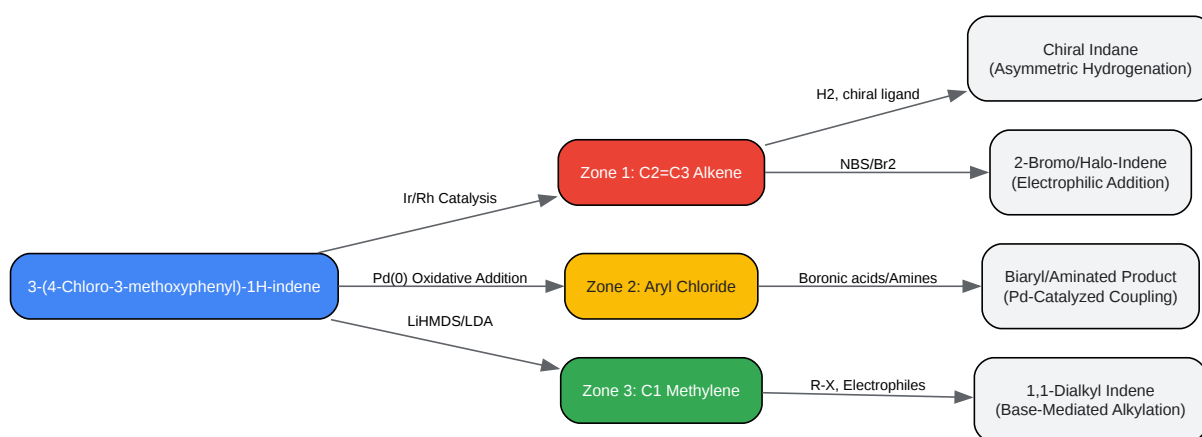
) allowing for base-mediated deprotonation, alkylation, and base-catalyzed isomerization to the thermodynamically less stable isoindene (2H-indene) transient species.[1]

- The Aryl Chloride & Methoxy Moieties: The 4-chloro group serves as a latent handle for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), while the 3-methoxy group can be demethylated to a phenol for further derivatization or hydrogen bonding interactions.[1]

This guide details three high-value protocols for diversifying this scaffold, prioritizing enantioselective transformations and chemoselective couplings.

Visualizing the Functionalization Landscape

The following logic map illustrates the divergent pathways available for this scaffold.



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Figure 1: Divergent functionalization pathways for the 3-arylindene core based on site-selective reactivity.[1]

Detailed Protocols

Protocol A: Asymmetric Hydrogenation to Chiral Indanes

Objective: Reduce the C2=C3 double bond to generate the chiral 1-substituted indane with high enantiomeric excess (ee). Challenge: Indenes are tetrasubstituted-like olefins that can be difficult to hydrogenate enantioselectively due to lack of a coordinating group (like an amide or alcohol) often required for Rh-catalysis.^[1] Solution: Use of Iridium-N,P ligand complexes (Pfaltz-type) which do not require coordinating groups.^[1]

Materials:

- Substrate: **3-(4-Chloro-3-methoxyphenyl)-1H-indene** (1.0 equiv)^[1]
- Catalyst: [Ir(COD)(Pyridine-Phosphinite)]BARF (1 mol%) (e.g., Crabtree's catalyst analog or ThrePHOX ligands)^[1]
- Solvent: Dichloromethane (DCM) (anhydrous)^[1]
- Hydrogen gas (balloon or autoclave)^[1]

Step-by-Step Procedure:

- Catalyst Loading: In a glovebox, charge a high-pressure hydrogenation vial with the substrate (0.5 mmol) and the Iridium catalyst (0.005 mmol, 1 mol%).
- Solvation: Add anhydrous DCM (2.0 mL) to dissolve the solids. The concentration should be approx. 0.25 M.^[1]
- Pressurization: Seal the vial and transfer to a high-pressure reactor. Purge with three times.
- Reaction: Pressurize to 50 bar (725 psi)
• Stir at room temperature for 12 hours. Note: Indenes are sterically encumbered; high pressure is often requisite for full conversion.

- Workup: Vent the hydrogen carefully. Filter the solution through a small pad of silica gel to remove the iridium catalyst. Rinse with DCM.[1]

- Analysis: Concentrate the filtrate. Analyze conversion via

NMR (disappearance of vinyl proton at ~6.5 ppm) and enantioselectivity via Chiral HPLC (e.g., Chiralcel OD-H column, Hexane/IPA gradient).

Optimization Table: Ligand Screening

Entry	Catalyst Ligand Class	Pressure (bar)	Conversion (%)	ee (%)	Notes
1	Rh-BINAP	50	<10	N/A	Low reactivity w/o directing group
2	Ru-BINAP	50	25	15	Poor selectivity
3	Ir-PHOX (ThrePHOX)	50	>99	94	Preferred System
4	Pd/C (Heterogeneous)	1 (Balloon)	>99	0	Racemic baseline

Protocol B: Chemoselective C-H Arylation (Suzuki-Miyaura)

Objective: Functionalize the 4-chloro position without reducing the indene double bond or isomerizing the double bond.[1] Challenge: Standard Pd conditions might cause double bond migration (isomerization to 2-arylindene) or Heck coupling at the alkene.[1] Solution: Use a bulky, electron-rich ligand (e.g., XPhos or SPhos) with a mild base to facilitate oxidative addition into the aryl chloride while minimizing side reactions.

Materials:

- Substrate: **3-(4-Chloro-3-methoxyphenyl)-1H-indene** (1.0 equiv)[1]

- Boronic Acid: Phenylboronic acid (1.5 equiv)[1]

- Catalyst:

(2 mol%)[1]

- Ligand: XPhos (4 mol%)[1]

- Base:

(3.0 equiv, anhydrous)

- Solvent: 1,4-Dioxane (degassed)

Step-by-Step Procedure:

- Inert Setup: Flame-dry a Schlenk tube and cool under argon.
- Reagent Addition: Add substrate (1.0 mmol), phenylboronic acid (1.5 mmol), (18 mg), XPhos (19 mg), and (636 mg).
- Degassing: Add 1,4-Dioxane (5 mL). Sparge with argon for 10 minutes to remove oxygen (critical to prevent homocoupling or catalyst death).[1]
- Heating: Seal the tube and heat to 80°C. Caution: Do not exceed 100°C to avoid thermal polymerization of the indene.
- Monitoring: Monitor by TLC/LC-MS every 2 hours. The aryl chloride is deactivated by the methoxy group (sterics/electronics), so reaction times may be 6–12 hours.
- Workup: Cool to RT. Dilute with EtOAc, wash with water and brine. Dry over [1]
- Purification: Flash column chromatography (Hexanes/EtOAc).

Protocol C: C2-Bromination (Electrophilic Functionalization)

Objective: Install a bromine atom at the C2 position to allow for subsequent coupling (e.g., to make 2,3-diarylindenes). Mechanism: Bromination of indene typically proceeds via a bromonium ion intermediate.^[1] Elimination regenerates the double bond.^[1]

Step-by-Step Procedure:

- Dissolve **3-(4-Chloro-3-methoxyphenyl)-1H-indene** (1 mmol) in

or

(5 mL) at 0°C.
- Add

(1.05 equiv) dropwise.^[1] The solution will turn red/brown.
- Stir for 30 mins. The intermediate is the 1,2-dibromoindane.
- Elimination: To restore the double bond and yield 2-bromo-3-arylindene, add a base such as

(2 equiv) or DBU (1.5 equiv) and reflux for 2 hours.^[1]
- Result: This yields 2-bromo-**3-(4-chloro-3-methoxyphenyl)-1H-indene**, a precursor for making highly substituted indene ligands.^[1]

References

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Sources

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- 2. Indene synthesis [organic-chemistry.org]
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